

A Comparative Analysis of Tylosin Phosphate and Tilmicosin Efficacy in Swine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tylosin Phosphate

Cat. No.: B1662204

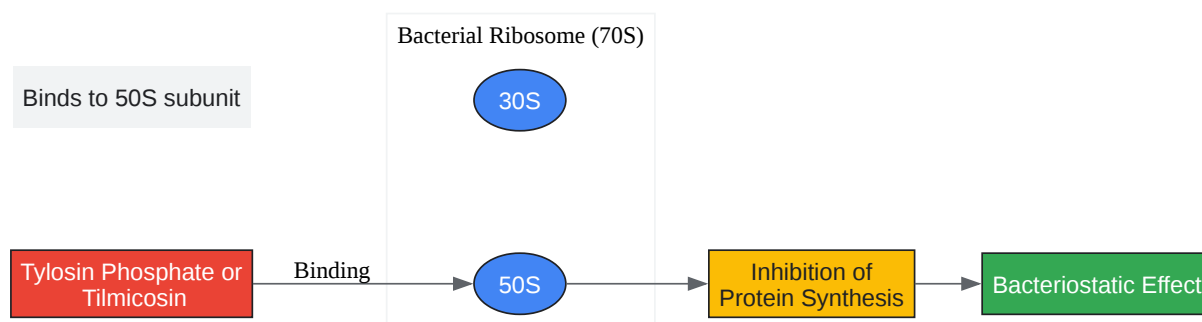
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In the realm of swine production, the use of in-feed antibiotics for therapeutic and prophylactic purposes remains a critical component of herd health management. Among the macrolide antibiotics, **Tylosin Phosphate** and its semi-synthetic derivative, Tilmicosin, are frequently utilized to combat respiratory and enteric diseases. This guide provides a detailed, objective comparison of the efficacy of these two compounds, supported by experimental data, for researchers, scientists, and drug development professionals.

Mechanism of Action: Targeting Bacterial Protein Synthesis

Both Tylosin and Tilmicosin are macrolide antibiotics that function by inhibiting bacterial protein synthesis.^{[1][2]} Their primary target is the 50S ribosomal subunit of susceptible bacteria. By binding to the nascent peptide exit tunnel near the peptidyl transferase center, they interfere with the translocation step of peptide chain elongation, effectively halting bacterial growth and replication.^{[3][4]} This bacteriostatic action allows the host's immune system to overcome the infection.^[3]

Tilmicosin, being a derivative of Tylosin, shares this core mechanism but has structural modifications that enhance its potency and spectrum of activity against certain pathogens.^{[3][5]}



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Diagram 1: Mechanism of Action of Tylosin and Tilmicosin.

Comparative Efficacy in Growth Performance

The impact of **Tylosin Phosphate** on swine growth performance has been a subject of numerous studies, with varied outcomes often dependent on the health status and environmental conditions of the animals.

In a study involving pigs in a biosecure, all-in-all-out housing system, supplementation with **Tylosin Phosphate** did not significantly affect the final weight, total gain, or average daily gain (ADG).[6][7] However, it did appear to significantly increase the lean muscle content of the carcass.[6][7] Conversely, other studies have reported that Tylosin can improve growth rate and feed conversion efficiency, particularly in nursery pigs.[8] A study on weaned piglets showed that those in the Tylosin group had a significantly higher average daily feed intake (ADFI), leading to a higher body weight at the end of the five-week experimental period compared to the control group.[8]

Tilmicosin has also been evaluated for its effects on growth performance, often in the context of disease control. In clinical trials for the control of pneumonia caused by *Actinobacillus pleuropneumoniae* and *Pasteurella multocida*, pigs receiving Tilmicosin in their feed showed significantly improved weight gain and feed conversion compared to non-medicated pigs.[9]

Table 1: Effect of **Tylosin Phosphate** on Swine Growth Performance

| Parameter | Tylosin Phosphate Group | Control Group | Study Conditions |
|----------------------------|----------------------------------|---------------------------|--|
| Final Weight (kg) | No significant difference | No significant difference | Biosecure, all-in-all-out system[6][7] |
| Average Daily Gain (g/day) | ~950 | ~950 | Biosecure, all-in-all-out system[6][7] |
| Feed Conversion Ratio | Similar to control | Similar to Tylosin group | Biosecure, all-in-all-out system[6][7] |
| Loin Muscle Depth (cm) | Significantly increased (P=0.04) | - | Biosecure, all-in-all-out system[6][7] |
| Body Weight at day 35 (kg) | Significantly higher | Lower than Tylosin group | Nursery pigs, 5-week trial[8] |
| Average Daily Feed Intake | Significantly higher | Lower than Tylosin group | Nursery pigs, 5-week trial[8] |

Table 2: Effect of **Tilmicosin** on Swine Growth Performance in the Presence of Respiratory Disease

| Parameter | Tilmicosin Group (200-400 µg/g) | Control Group | Study Conditions |
|-------------------------------|---------------------------------|------------------------------|------------------------------------|
| Weight Gain | Significantly improved | Lower than Tilmicosin group | Commercial herds with pneumonia[9] |
| Feed Conversion | Significantly improved | Lower than Tilmicosin group | Commercial herds with pneumonia[9] |
| Mortality (pneumonia-related) | Significantly lower | Higher than Tilmicosin group | Commercial herds with pneumonia[9] |

Efficacy Against Specific Swine Pathogens

Porcine Proliferative Enteropathy (Ileitis)

Both **Tylosin Phosphate** and Tilmicosin have demonstrated efficacy against *Lawsonia intracellularis*, the causative agent of Porcine Proliferative Enteropathy (PPE), commonly known as ileitis.

Oral administration of **Tylosin Phosphate** has been shown to be effective for both the prevention and treatment of PPE.[\[10\]](#) In a challenge study, pigs receiving **Tylosin Phosphate** either before or after exposure to *L. intracellularis* did not develop clinical signs or lesions of PE, unlike the untreated, challenged group which exhibited reduced weight gain and diarrhea.[\[10\]](#) Another study using an injectable form of Tylosin also reported positive treatment responses, with improvements in clinical signs, reduced bacterial shedding, and better average daily weight gain.[\[11\]](#)[\[12\]](#)[\[13\]](#)

In vitro studies have shown that both Tylosin and Tilmicosin are highly active against *L. intracellularis*.[\[14\]](#) One study found Tilmicosin to be one of the most active antimicrobials against both intracellular and extracellular forms of the bacterium.[\[14\]](#)

Table 3: Efficacy of **Tylosin Phosphate** and Tilmicosin against *Lawsonia intracellularis*

| Antimicrobial | Efficacy Metric | Results | Study Type |
|----------------------|--|-------------------|--|
| Tylosin Phosphate | Prevention of clinical signs and lesions | Effective | In vivo challenge study [10] |
| Tylosin (injectable) | Improvement in clinical signs, ADG | Effective | In vivo challenge study [11] [12] [13] |
| Tylosin | Intracellular MIC | 0.25 to 0.5 µg/ml | In vitro [14] |
| Tilmicosin | Intracellular MIC | 0.125 µg/ml | In vitro [14] |

Swine Respiratory Disease

Tylosin and Tilmicosin are both indicated for the treatment and control of swine respiratory diseases. Tilmicosin, in particular, is often highlighted for its efficacy against key respiratory pathogens.

In an experimental infection model with *Mycoplasma hyopneumoniae*, in-feed medication with Tylosin significantly reduced respiratory disease scores and lung lesion scores compared to untreated, infected pigs.[15]

Clinical trials have demonstrated that Tilmicosin administered in feed is effective for the control of pneumonia caused by *Actinobacillus pleuropneumoniae* and *Pasteurella multocida*. [9] Studies have shown that Tilmicosin can lead to improvements in clinical scores, reduced mortality, and better growth performance in the face of a respiratory disease challenge. [9][16] Furthermore, feeding Tilmicosin has been shown to result in the elimination of *Pasteurella* spp. and *Haemophilus* spp. from the nasal passages of pigs with enzootic pneumonia. [17]

Table 4: Efficacy against Swine Respiratory Pathogens

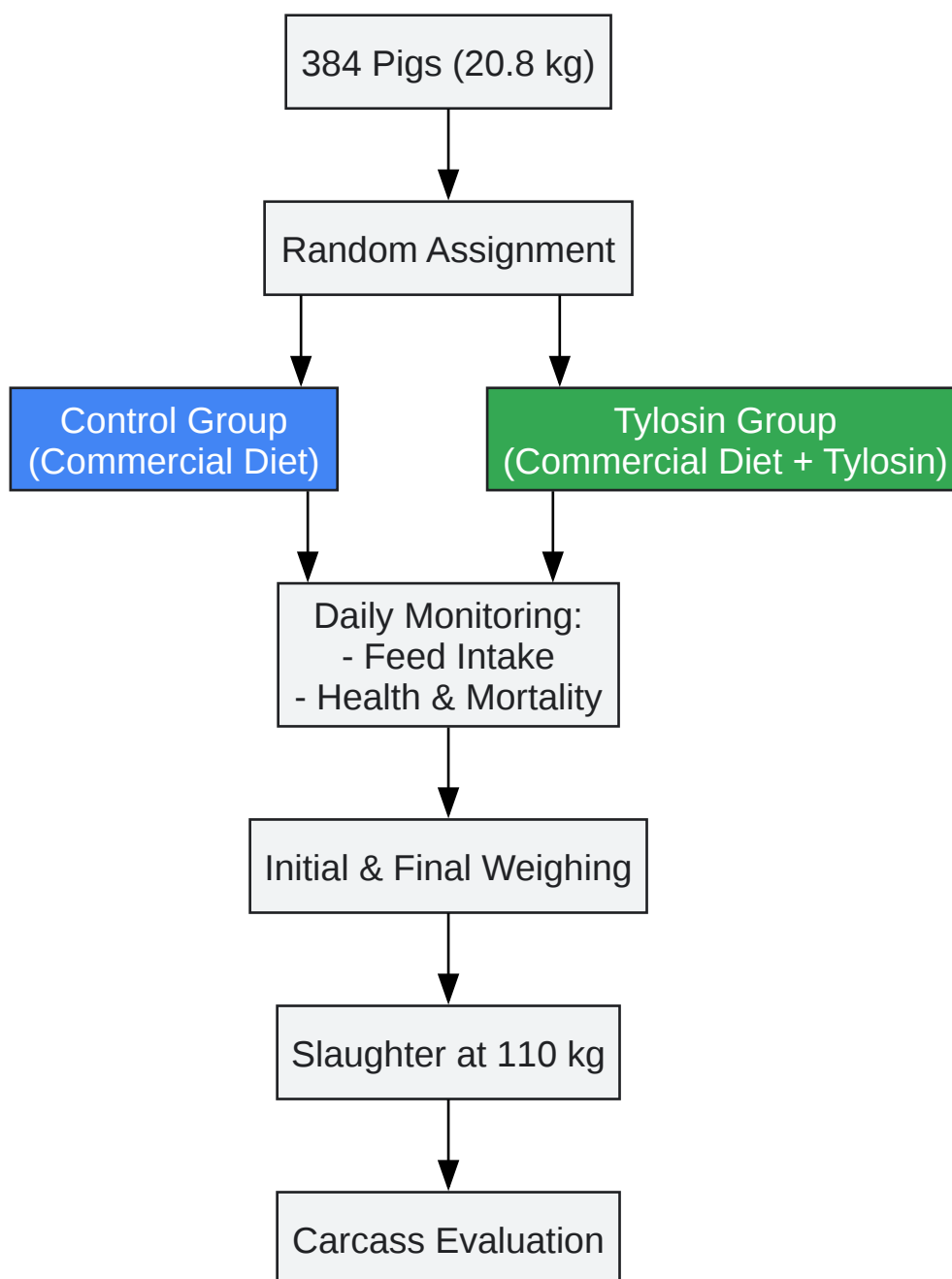
| Antimicrobial | Pathogen | Efficacy Metric | Results |
|-------------------|--|----------------------------|---|
| Tylosin Phosphate | <i>Mycoplasma hyopneumoniae</i> | Respiratory Disease Score | Significantly lower than untreated (0.54 vs 1.54)[15] |
| Tylosin Phosphate | <i>Mycoplasma hyopneumoniae</i> | Lung Lesion Score | Significantly lower than untreated (1.72 vs 5.27)[15] |
| Tilmicosin | <i>A. pleuropneumoniae</i> & <i>P. multocida</i> | Mortality | Significantly lower than non-medicated pigs[9] |
| Tilmicosin | <i>A. pleuropneumoniae</i> & <i>P. multocida</i> | Clinical Impression Scores | Significantly improved[9] |

Experimental Protocols

Growth Performance and Efficacy Trial for Tylosin Phosphate

A study evaluating **Tylosin Phosphate** in a biosecure environment utilized the following protocol[6][7]:

- Animals: 384 pigs with a mean initial live weight of 20.8 kg were randomly assigned to 2 dietary treatments.
- Housing: An all-in-all-out facility with strict biosecurity protocols.
- Treatments:
 - Control: Commercial barley-based diet.
 - Tylosin Group: Commercial barley-based diet with the addition of **Tylosin Phosphate**.
- Data Collection: Pigs were weighed at the start and at slaughter. Feed consumption, disease incidence, and mortality were recorded daily. Carcass characteristics were measured at slaughter.



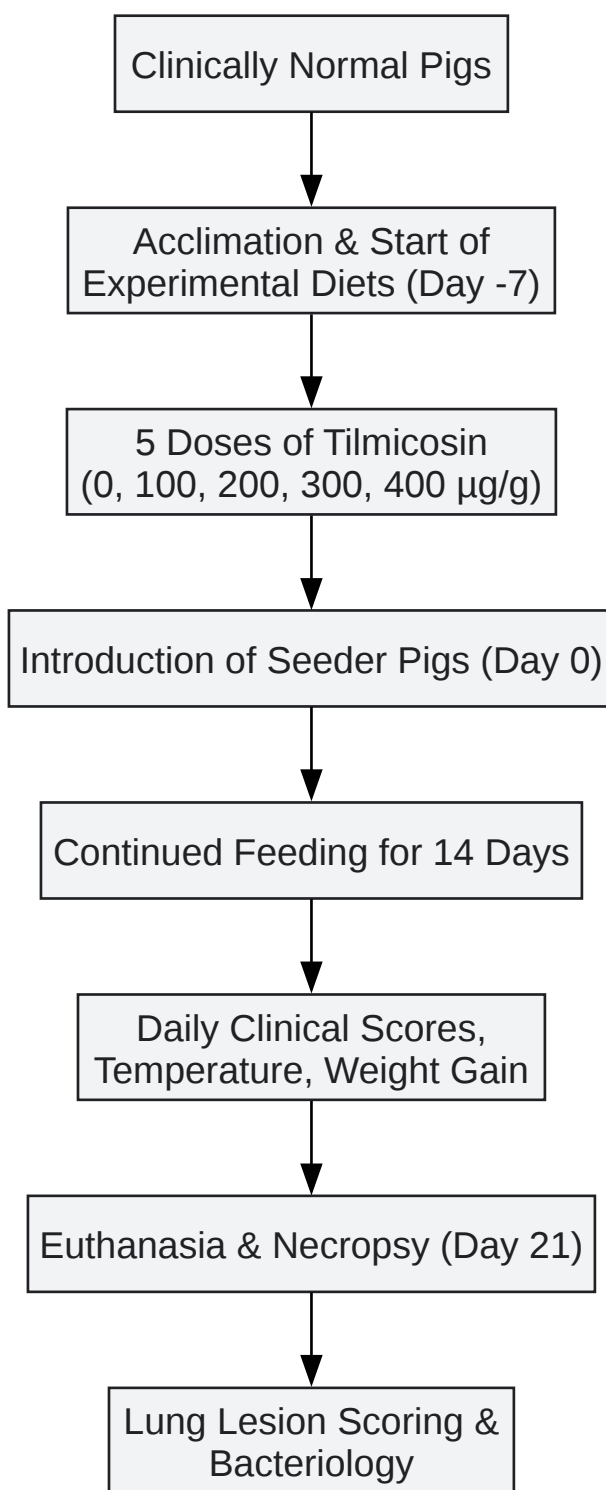
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Diagram 2: Experimental Workflow for Tylosin Growth Trial.

Efficacy Dose Determination for Tilmicosin Phosphate in Respiratory Disease

An efficacy dose determination study for Tilmicosin Phosphate against *A. pleuropneumoniae* followed this design[16]:

- Animals: Clinically normal pigs weighing between 13.6 and 36.3 kg.
- Challenge Model: Seeder pigs were used to naturally infect the trial pigs.
- Treatments: Five doses of Tilimicosin Phosphate (0, 100, 200, 300, and 400 µg/g) were administered in the feed for 21 days.
- Procedure: Experimental feeds were provided 7 days before the introduction of seeder pigs and continued for 14 days after.
- Data Collection: Clinical impression scores, rectal temperatures, and weight gain were monitored. Post-mortem examinations determined lung lesion scores and bacterial presence.



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Diagram 3: Tilmicosin Respiratory Disease Trial Workflow.

Effects on Gut Microbiota

The use of in-feed antibiotics can influence the composition of the swine gut microbiota. A study on Tylosin as a feed additive found that while it did not significantly alter the rate of weight increase, it did lead to a rapid increase in the relative abundance of the phylum Firmicutes.[18][19] The study suggested that Tylosin may accelerate the maturation of the swine gut microbiota rather than fundamentally altering its composition.[18][19] Another study observed that therapeutic use of tylosin in infected pigs reduced the diversity of gut microbiota, with a decrease in Bacteroidetes and Firmicutes and an increase in Proteobacteria.[20]

Conclusion

Both **Tylosin Phosphate** and Tilmicosin are effective macrolide antibiotics for managing key bacterial diseases in swine.

- **Tylosin Phosphate** has demonstrated efficacy in improving growth performance in nursery pigs and in treating and preventing porcine proliferative enteropathy and mycoplasmal pneumonia.[8][10][15] Its effect on growth performance in finisher pigs under high-health conditions may be less pronounced.[6][7]
- Tilmicosin, a semi-synthetic derivative, generally exhibits higher potency and a broader spectrum of activity against key respiratory pathogens.[5] It has shown significant efficacy in controlling swine respiratory disease and has a positive impact on growth performance in diseased animals.[9] In vitro data also suggests superior activity against *Lawsonia intracellularis* compared to Tylosin.[14]

The choice between **Tylosin Phosphate** and Tilmicosin will depend on the specific pathogens of concern, the health status of the herd, and economic considerations. For severe respiratory disease outbreaks, the enhanced potency of Tilmicosin may be advantageous. For enteric conditions like ileitis and as a growth promotant in younger pigs, **Tylosin Phosphate** remains a proven and effective option. Further direct comparative studies under various field conditions are warranted to provide a more definitive assessment of their relative efficacy.

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- To cite this document: BenchChem. [A Comparative Analysis of Tylosin Phosphate and Tilmicosin Efficacy in Swine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662204#comparative-efficacy-of-tylosin-phosphate-and-tilmicosin-in-swine]

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